

# physical properties of 3-Bromo-2-chlorobenzoic acid

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## Compound of Interest

Compound Name: 3-Borono-2-chlorobenzoic acid

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An In-depth Technical Guide on the Physical Properties of 3-Bromo-2-chlorobenzoic Acid

This guide provides a comprehensive overview of the core physical properties of 3-Bromo-2-chlorobenzoic acid, tailored for researchers, scientists, and professionals in the field of drug development. The information is presented to facilitate easy access and comparison, with detailed experimental methodologies and a logical workflow for property determination.

## Core Physical Properties

3-Bromo-2-chlorobenzoic acid is a halogenated derivative of benzoic acid.<sup>[1]</sup> Its physical characteristics are crucial for its handling, formulation, and application in various chemical syntheses. The key physical and chemical properties are summarized in the table below.

## Data Presentation: Summary of Physical and Chemical Properties

Property	Value	Source(s)
IUPAC Name	3-bromo-2-chlorobenzoic acid	[2][3]
CAS Number	56961-27-4	[1]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrClO <sub>2</sub>	[1][2][3]
Molecular Weight	235.46 g/mol	[1][2][3]
Appearance	Off-white to pale yellow crystalline powder/needles	[1]
Melting Point	168-169 °C	[1][4]
Boiling Point	336.3 °C at 760 mmHg (Predicted)	[1][4]
Density	1.809 ± 0.06 g/cm <sup>3</sup> (at 20°C)	[4]
pKa	2.50 ± 0.25 (Predicted)	[4]
Solubility	Very slightly soluble in water. Soluble in bases to form water-soluble salts.[1] Likely soluble in alcohols and ethers.	
Vapor Pressure	4.44 x 10 <sup>-5</sup> mmHg at 25°C	[4]
Refractive Index	1.621 (Predicted)	[4]
Storage	Sealed in a dry environment at room temperature.	[4]

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a solid organic compound like 3-Bromo-2-chlorobenzoic acid.

### Melting Point Determination (Capillary Method)

The melting point is a critical indicator of a compound's purity. For a pure crystalline substance, the melting range is typically sharp, within 0.5-1.0°C.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or similar), capillary tubes (sealed at one end), thermometer, and a sample of 3-Bromo-2-chlorobenzoic acid.[5]
- Procedure:
  - Ensure the sample is dry and finely powdered.[6]
  - Pack a small amount of the sample into the open end of a capillary tube to a height of 1-2 mm.[7]
  - Place the capillary tube into the heating block of the melting point apparatus.[6]
  - Heat the sample rapidly to a temperature approximately 15-20°C below the expected melting point.[8]
  - Decrease the heating rate to 1-2°C per minute to allow for accurate observation.[7]
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
  - The recorded range is the melting point of the substance. For pure compounds, this range should be narrow.[7]

## Boiling Point Determination (Siwoloboff's Method - for small quantities)

While 3-Bromo-2-chlorobenzoic acid is a solid at room temperature, a boiling point can be determined, though it is often predicted for high-melting solids to avoid decomposition. The following is a standard micro method.

- Apparatus: Thiele tube or a similar heating bath, a small test tube (fusion tube), a capillary tube sealed at one end, a thermometer, and a heat source.[2][9]
- Procedure:

- Place a small amount of the substance into the fusion tube.
- Invert the sealed capillary tube and place it into the fusion tube with the open end submerged in the sample.[\[2\]](#)[\[10\]](#)
- Attach the fusion tube to a thermometer and place the assembly in a heating bath.[\[11\]](#)
- Heat the bath gradually. As the temperature rises, air trapped in the capillary tube will slowly be expelled.[\[12\]](#)
- When the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[\[2\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[12\]](#)

## Solubility Determination (Qualitative)

This protocol provides a qualitative assessment of solubility in various solvents, which is crucial for reaction setup, purification, and formulation.[\[13\]](#)

- Apparatus: Test tubes, spatula, and a selection of solvents (e.g., water, 5% NaOH, 5% NaHCO<sub>3</sub>, 5% HCl, ethanol, diethyl ether).[\[13\]](#)[\[14\]](#)
- Procedure:
  - Place approximately 25 mg of 3-Bromo-2-chlorobenzoic acid into a small test tube.[\[13\]](#)
  - Add 0.75 mL of the chosen solvent in small portions.[\[13\]](#)
  - After each addition, shake the test tube vigorously for 10-20 seconds.[\[15\]](#)
  - Observe if the solid dissolves completely, partially, or not at all.
  - For acidic compounds like 3-Bromo-2-chlorobenzoic acid, solubility in aqueous bases (NaOH, NaHCO<sub>3</sub>) indicates the formation of a salt.[\[16\]](#) To confirm, the resulting solution

can be re-acidified with HCl; the original compound should precipitate out if it was dissolved via an acid-base reaction.[15]

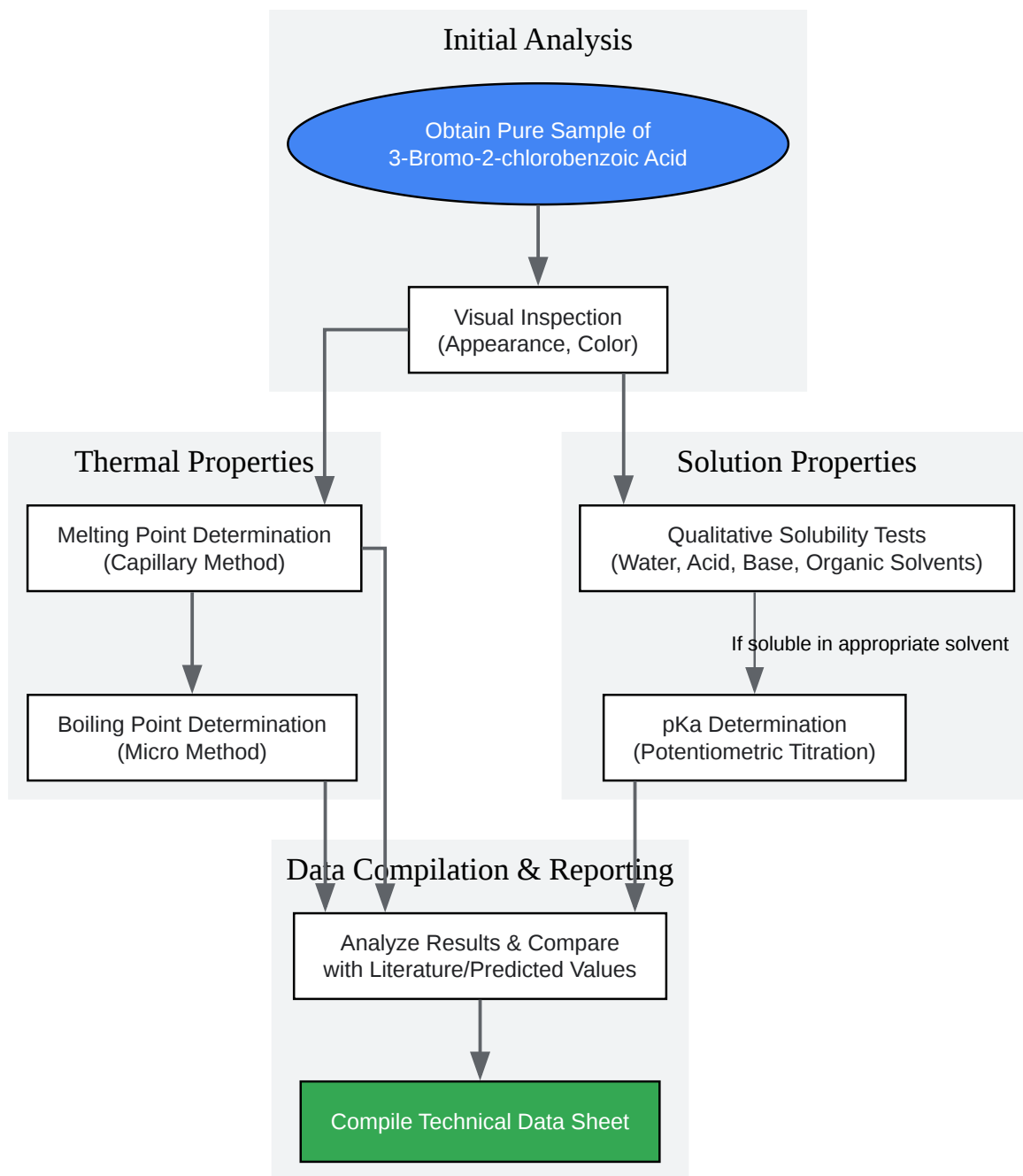
## pKa Determination (Potentiometric Titration)

The acid dissociation constant (pKa) is a quantitative measure of the strength of an acid in solution. Potentiometric titration is a common and accurate method for its determination.[17]

- Apparatus: pH meter with a combination glass electrode, a burette, a magnetic stirrer, a beaker, standardized ~0.1 M NaOH solution, and a solution of 3-Bromo-2-chlorobenzoic acid of known concentration (e.g., in a water-acetonitrile mixture).[17]
- Procedure:
  - Calibrate the pH meter using standard buffer solutions.[17]
  - Place a known volume of the 3-Bromo-2-chlorobenzoic acid solution into a beaker with a magnetic stir bar.
  - Immerse the pH electrode in the solution and begin stirring.
  - Add the standardized NaOH solution from the burette in small, precise increments.
  - Record the pH of the solution after each addition, allowing the reading to stabilize.
  - Continue the titration well past the equivalence point.
  - Plot the pH versus the volume of NaOH added. The pKa can be determined from this titration curve. It is the pH at the half-equivalence point (where half of the acid has been neutralized).[17] More precise values can be obtained by analyzing the first or second derivative of the titration curve.[17]

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a chemical compound like 3-Bromo-2-chlorobenzoic acid.



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Workflow for Physical Property Determination of a Solid Compound.

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